

Technical Guide: Solubility Profile of 4-Bromo-2-fluoro-6-nitroanisole

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Compound of Interest

Compound Name: **4-Bromo-2-fluoro-6-nitroanisole**

Cat. No.: **B1268318**

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Introduction

4-Bromo-2-fluoro-6-nitroanisole is a substituted aromatic compound with potential applications in pharmaceutical and chemical synthesis. Understanding its solubility is a critical first step in designing synthetic routes, developing formulations, and conducting biological assays. This technical guide provides a comprehensive overview of the available solubility data for **4-Bromo-2-fluoro-6-nitroanisole** and related compounds, a detailed experimental protocol for solubility determination, and a visual representation of the experimental workflow.

Data Presentation: Solubility of 4-Bromo-2-fluoro-6-nitroanisole and Structurally Related Compounds

Direct quantitative solubility data for **4-Bromo-2-fluoro-6-nitroanisole** is not readily available in the public domain. However, based on its chemical structure—a substituted anisole with bromo, fluoro, and nitro groups—and information on analogous compounds, a qualitative solubility profile can be inferred. The presence of polar nitro and fluoro groups, combined with the generally nonpolar character of the substituted benzene ring, suggests that its solubility will be highest in polar aprotic and some polar protic organic solvents. Its solubility in water is expected to be low.

Compound	Solvent	Solubility	Reference
4-Bromo-2-fluoro-6-nitroanisole	Common Organic Solvents	Soluble (Qualitative)	General chemical supplier information
2-Fluoroanisole	Water	Sparingly soluble/Insoluble	[1][2]
Ethanol, Ether, Acetone	Miscible/Soluble	[1][2]	
Chloroform	Soluble	[3]	
Methanol	Sparingly Soluble	[3]	
4-Bromoanisole	Water	Low solubility/Insoluble	[4][5]
Ethanol, Diethyl Ether, Chloroform	Soluble	[5]	
Hexane, Toluene	More soluble (Nonpolar solvents)	[4]	
3-Nitroanisole	Water	Practically insoluble	[6]
Methanol, Ethanol, Acetone	More soluble (Polar organic solvents)	[6]	
4-Nitroanisole	Water	0.468 g/L (20°C)	[7]
Alcohol, Ether	Soluble	[7]	

Experimental Protocols: Equilibrium Solubility Determination (Shake-Flask Method)

The shake-flask method is a widely recognized and reliable technique for determining the equilibrium solubility of a compound.[8] This protocol outlines the steps to determine the solubility of **4-Bromo-2-fluoro-6-nitroanisole** in a given solvent.

1. Materials and Equipment:

- **4-Bromo-2-fluoro-6-nitroanisole** (solid)
- Solvent of interest (e.g., water, ethanol, acetone, etc.)
- Analytical balance
- Scintillation vials or other suitable containers with tight-fitting caps
- Orbital shaker or rotator with temperature control
- Centrifuge
- Syringes and syringe filters (e.g., 0.22 µm PTFE)
- Volumetric flasks and pipettes
- High-Performance Liquid Chromatography (HPLC) or UV-Vis spectrophotometer for analysis

2. Procedure:

- Preparation of Saturated Solution:
 - Add an excess amount of solid **4-Bromo-2-fluoro-6-nitroanisole** to a vial. The excess solid is crucial to ensure that equilibrium is reached with the undissolved solid.
 - Add a known volume of the chosen solvent to the vial.
- Equilibration:
 - Seal the vials tightly to prevent solvent evaporation.
 - Place the vials in an orbital shaker set to a constant temperature (e.g., 25°C or 37°C).
 - Agitate the samples for a sufficient period to reach equilibrium. A typical duration is 24 to 72 hours. It is advisable to test multiple time points (e.g., 24, 48, and 72 hours) to confirm that equilibrium has been achieved (i.e., the concentration of the dissolved compound does not change between the later time points).
- Sample Separation:

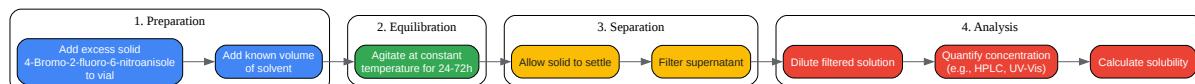
- After equilibration, allow the vials to stand undisturbed to let the excess solid settle.
- To separate the saturated solution from the undissolved solid, withdraw a sample of the supernatant using a syringe.
- Immediately filter the sample through a syringe filter into a clean vial. This step is critical to remove any undissolved microcrystals.

- Analysis:
 - Accurately dilute the filtered saturated solution with the solvent to a concentration that falls within the linear range of the analytical method.
 - Quantify the concentration of **4-Bromo-2-fluoro-6-nitroanisole** in the diluted solution using a validated HPLC or UV-Vis method.
 - Prepare a calibration curve using standard solutions of known concentrations of **4-Bromo-2-fluoro-6-nitroanisole** in the same solvent.
- Calculation:
 - Calculate the concentration of the saturated solution by multiplying the measured concentration of the diluted sample by the dilution factor.
 - The resulting concentration is the equilibrium solubility of **4-Bromo-2-fluoro-6-nitroanisole** in the tested solvent at the specified temperature.

3. Safety Precautions:

- Handle **4-Bromo-2-fluoro-6-nitroanisole** in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.
- Consult the Safety Data Sheet (SDS) for detailed safety and handling information.

Mandatory Visualization



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Caption: Experimental workflow for determining equilibrium solubility using the shake-flask method.

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